

# An In-depth Technical Guide to Tetrabutylammonium Persulfate Triple Salt

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## Compound of Interest

Compound Name:	<i>Tetrabutylammonium persulfate triple salt</i>
CAS No.:	<i>104548-30-3</i>
Cat. No.:	<i>B027146</i>

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This guide provides a comprehensive technical overview of **Tetrabutylammonium Persulfate Triple Salt**, a versatile and powerful oxidizing agent with significant applications in modern chemistry. Designed for researchers, scientists, and professionals in drug development, this document delves into the core physicochemical properties, synthesis, mechanisms of action, and practical applications of this unique reagent, with a strong emphasis on experimental detail and safety.

## Introduction: A Novel Oxidant for Diverse Chemistries

**Tetrabutylammonium persulfate triple salt**, also known as Tetrabutylammonium peroxomonosulfate, is a quaternary ammonium salt of persulfuric acid.[1] Its unique structure, which combines a lipophilic tetrabutylammonium cation with the potent oxidizing persulfate anion, confers high solubility in a wide range of organic solvents.[2][3] This property distinguishes it from traditional inorganic persulfates, such as potassium persulfate, which are often limited by their poor solubility in non-aqueous media.[2][3] This enhanced solubility allows

for homogeneous reaction conditions in organic synthesis, leading to more controlled, efficient, and often more selective oxidation reactions.[3]

The primary mode of action for this reagent lies in its ability to generate highly reactive sulfate radicals ( $\text{SO}_4^{\bullet-}$ ) through the cleavage of the peroxide bond (O-O) in the persulfate anion.[4] These sulfate radicals are potent electron abstractors, capable of oxidizing a wide array of organic and inorganic molecules.[4] This reactivity profile has led to its adoption in a variety of applications, from organic synthesis and polymer production to advanced oxidation processes for wastewater treatment.[4]

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **Tetrabutylammonium Persulfate Triple Salt** is fundamental to its effective and safe use in a laboratory setting. The key properties are summarized in the table below.

Property	Value
Molecular Formula	$\text{C}_{80}\text{H}_{183}\text{N}_5\text{O}_{18}\text{S}_4$
Molecular Weight	~1631.6 g/mol
CAS Number	104548-30-3
Appearance	White solid/powder
Melting Point	144-146 °C
Solubility	Soluble in organic solvents such as acetonitrile, methylene chloride, and chloroform.[2][3]

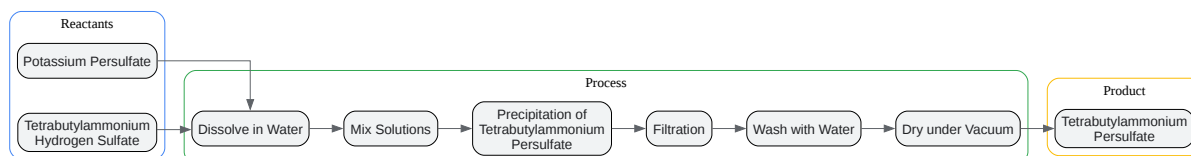
Note: The molecular formula and weight are based on the "triple salt" nomenclature, which can sometimes be ambiguous. The provided formula and weight are the most commonly cited in chemical databases for the substance with CAS number 104548-30-3.[4][5][6][7]

## Synthesis of Tetrabutylammonium Persulfate

The synthesis of tetrabutylammonium persulfate is typically achieved through a straightforward salt metathesis reaction. This procedure leverages the differential solubility of the starting

materials and the product to drive the reaction to completion.

## Synthesis Workflow



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Caption: Workflow for the synthesis of Tetrabutylammonium Persulfate.

## Detailed Experimental Protocol

Materials:

- Tetrabutylammonium hydrogen sulfite ( $(C_4H_9)_4NHSO_4$ )
- Potassium persulfate ( $K_2S_2O_8$ )
- Deionized water
- Buchner funnel and filter paper
- Vacuum flask
- Beakers and magnetic stirrer

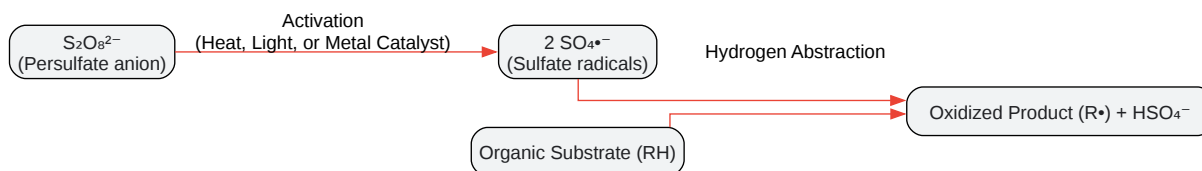
Procedure:

- Prepare Reactant Solutions:

- In a beaker, dissolve a specific molar equivalent of tetrabutylammonium hydrogen sulfate in a minimal amount of deionized water with stirring.
- In a separate beaker, dissolve a corresponding molar equivalent of potassium persulfate in deionized water. Gentle heating may be applied to aid dissolution, but the solution should be cooled to room temperature before proceeding.
- Reaction and Precipitation:
  - Slowly add the potassium persulfate solution to the stirring solution of tetrabutylammonium hydrogen sulfate.
  - A white precipitate of tetrabutylammonium persulfate will form immediately due to its lower solubility in water compared to the starting materials.[3]
  - Continue stirring the mixture at room temperature for 30-60 minutes to ensure complete precipitation.
- Isolation and Purification:
  - Collect the white precipitate by vacuum filtration using a Buchner funnel.
  - Wash the filter cake with several portions of cold deionized water to remove any unreacted starting materials and inorganic byproducts.
  - Dry the purified product under vacuum to a constant weight.

## Mechanism of Action: The Power of the Sulfate Radical

The oxidizing power of tetrabutylammonium persulfate stems from the homolytic cleavage of the peroxide bond in the persulfate anion ( $S_2O_8^{2-}$ ), which generates two sulfate radical anions ( $SO_4^{\bullet-}$ ). This process can be initiated by heat, light, or a transition metal catalyst.



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Caption: Generation and reactivity of the sulfate radical from the persulfate anion.

The resulting sulfate radical is a highly potent oxidizing species with a standard reduction potential of 2.5-3.1 V. It can readily abstract a hydrogen atom or an electron from a wide variety of organic substrates, initiating a cascade of oxidative transformations.[4]

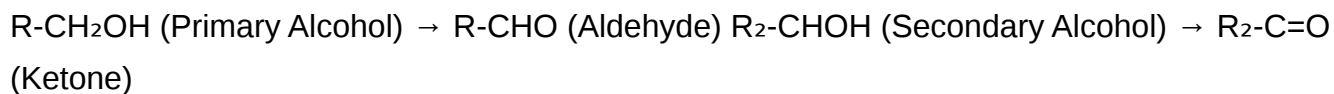
## Applications in Organic Synthesis

Tetrabutylammonium persulfate has emerged as a versatile reagent in a multitude of organic transformations. Its solubility in organic solvents allows for reactions to be carried out under mild and homogeneous conditions.

### Oxidation of Alcohols

A common application is the oxidation of primary and secondary alcohols to aldehydes and ketones, respectively.[4]

General Reaction Scheme:



### Epoxidation of Alkenes

This reagent can effectively facilitate the formation of epoxides from alkenes.[4]

General Reaction Scheme:

$R_2C=CR_2$  (Alkene)  $\rightarrow$   $R_2C(O)CR_2$  (Epoxide)

## Conversion of Aldehydes and Primary Amines to Nitriles

Tetrabutylammonium persulfate, in the presence of a nickel catalyst and an ammonium source, can efficiently convert aldehydes and primary amines into the corresponding nitriles.<sup>[8][9]</sup> This one-pot synthesis is highly efficient and proceeds under mild conditions.

Experimental Protocol: One-Pot Synthesis of Nitriles from Aldehydes<sup>[8]</sup>

Materials:

- Aldehyde
- Tetrabutylammonium peroxydisulfate ((Bu<sub>4</sub>N)<sub>2</sub>S<sub>2</sub>O<sub>8</sub>)
- Ammonium hydrogen carbonate (NH<sub>4</sub>HCO<sub>3</sub>)
- Nickel copper formate catalyst
- Acetonitrile
- Aqueous sodium hydroxide solution
- Round-bottom flask and magnetic stirrer

Procedure:

- To a stirred solution of the aldehyde in acetonitrile, add ammonium hydrogen carbonate and the nickel copper formate catalyst.
- Add an aqueous solution of tetrabutylammonium peroxydisulfate dropwise to the reaction mixture.
- Adjust the pH of the mixture to basic conditions using an aqueous sodium hydroxide solution.
- Allow the reaction to stir at room temperature until completion, monitoring by TLC.

- Upon completion, perform a standard aqueous workup and extract the product with an organic solvent.
- Purify the crude product by column chromatography to yield the pure nitrile.

## Other Notable Applications

- Oxidation of Sulfides to Sulfoxides or Sulfones: A selective and efficient method for the oxidation of sulfides.[4][10]
- Oxidative Coupling of Thiols to Disulfides: A practical procedure for the formation of disulfide bonds under solvent-free conditions.[11]
- Deprotection of Functional Groups: Used for the cleavage of protecting groups such as p-methoxybenzyl ethers and 4,4'-dimethoxytrityl groups.[2]
- Regeneration of Carbonyl Compounds: Efficiently converts oximes and semicarbazones back to their corresponding carbonyl compounds.[10]

## Safety and Handling

Tetrabutylammonium persulfate is a strong oxidizing agent and requires careful handling to ensure laboratory safety.

Hazard Identification:[7][12]

- Harmful if swallowed.
- Causes severe skin burns and eye damage.
- May cause respiratory irritation.

Personal Protective Equipment (PPE):[13][14][15][16]

- Wear appropriate chemical-resistant gloves.
- Use safety glasses with side shields or chemical goggles.
- Work in a well-ventilated area or use a fume hood to avoid inhalation of dust.

- Wear a lab coat to protect skin and clothing.

Handling and Storage:[\[14\]](#)[\[17\]](#)

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from combustible materials and incompatible substances such as strong reducing agents and acids.
- Avoid generating dust.
- Wash hands thoroughly after handling.

First Aid Measures:[\[13\]](#)[\[14\]](#)[\[17\]](#)

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash with soap and plenty of water while removing contaminated clothing. Seek medical attention if irritation persists.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

## Conclusion

**Tetrabutylammonium persulfate triple salt** is a valuable and versatile oxidizing agent with a broad range of applications in organic synthesis and other chemical processes. Its unique solubility in organic solvents provides significant advantages over traditional inorganic persulfates, enabling reactions to be conducted under mild and homogeneous conditions. A thorough understanding of its properties, synthesis, mechanism of action, and safety protocols is crucial for its effective and safe utilization in research and development. As the field of chemistry continues to evolve, the unique reactivity of this reagent will undoubtedly lead to the discovery of new and innovative synthetic methodologies.

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